

# Safety and handling precautions for Vanillylamine hydrochloride in the lab

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## Compound of Interest

Compound Name: **Vanillylamine hydrochloride**

Cat. No.: **B023838**

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An In-depth Technical Guide to the Safe Handling of **Vanillylamine Hydrochloride** in the Laboratory

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for **Vanillylamine hydrochloride**, a compound utilized in various research and drug development applications. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure laboratory environment.

## Hazard Identification and Classification

**Vanillylamine hydrochloride** is classified as a hazardous chemical. It is essential to be fully aware of its potential dangers before handling.

GHS Classification:

- Skin Corrosion/Irritation: Category 2[1][2][3]
- Serious Eye Damage/Eye Irritation: Category 2/2A[1][2][3]
- Specific Target Organ Toxicity (Single Exposure): Category 3, targeting the respiratory system[1][2][3]

Signal Word: Warning[1][2]

### Hazard Statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

Precautionary Statements: A thorough understanding of precautionary statements is vital for safe handling. Key statements include P261, P280, P302+P352, P305+P351+P338, and P501. [1]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Vanillylamine hydrochloride** is provided below.

Property	Value
CAS Number	7149-10-2
Molecular Formula	C <sub>8</sub> H <sub>12</sub> CINO <sub>2</sub>
Molecular Weight	189.64 g/mol
Decomposition Temperature	218-220°C (424-428 °F)
Synonyms	4-Hydroxy-3-methoxybenzylamine hydrochloride

## Safe Handling and Storage Protocols

Strict adherence to the following procedures is mandatory to minimize exposure and ensure safety.

## Engineering Controls

- Work with **Vanillylamine hydrochloride** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][4]

- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the handling area.[\[5\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure.

PPE Type	Specification
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. <a href="#">[1]</a> Use equipment tested and approved under standards such as NIOSH (US) or EN 166 (EU). <a href="#">[2]</a>
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. <a href="#">[3]</a> Handle with gloves inspected prior to use, employing proper glove removal technique. <a href="#">[2]</a>
Respiratory Protection	If airborne concentrations are high or irritation is experienced, use a full-face respirator.

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Minimize dust generation and accumulation when handling the solid form.[\[1\]\[4\]](#)
- Do not eat, drink, or smoke in the laboratory or areas where the chemical is handled.[\[4\]](#)
- Wash hands thoroughly after handling the compound.[\[1\]\[4\]](#)
- Keep the container tightly closed when not in use.[\[1\]\[4\]](#)

## Storage

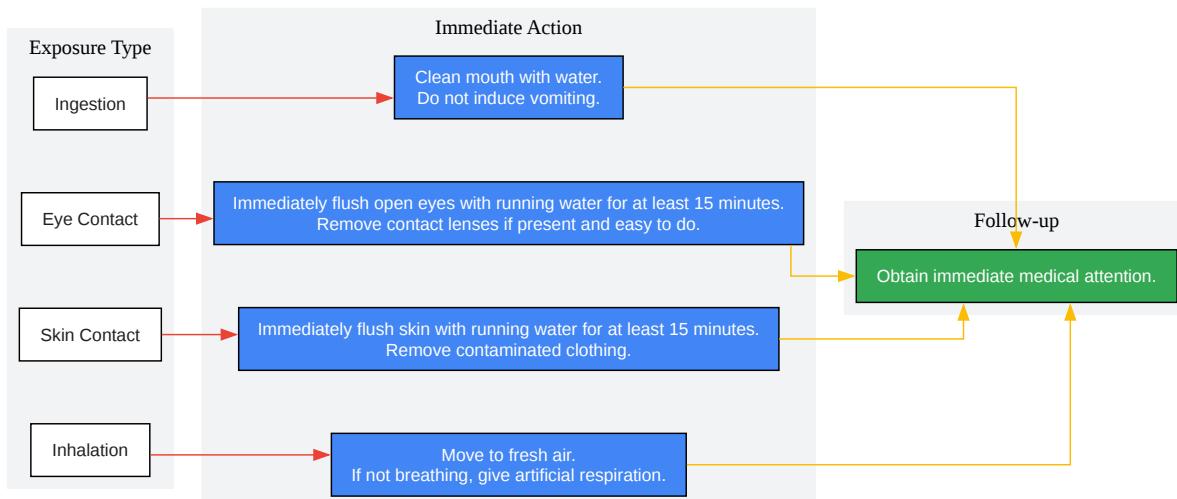
- Store in a tightly-closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible substances such as strong oxidizing agents.[\[1\]\[6\]](#)

# Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

## First Aid Measures

The following diagram outlines the initial steps to be taken in case of exposure.



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Caption: First aid procedures for **Vanillylamine hydrochloride** exposure.

## Accidental Release Measures

In the event of a spill, the following workflow should be initiated to ensure containment and cleanup.

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Caption: Workflow for responding to a **Vanillylamine hydrochloride** spill.

## Toxicology and Ecological Information

While comprehensive toxicological data is not fully available, the primary irritant effects are well-documented.

Effect	Description
Acute Toxicity	To the best of current knowledge, the acute and chronic toxicity of this substance are not fully known. <a href="#">[6]</a>
Skin Contact	May result in inflammation characterized by itching, scaling, reddening, or blistering. <a href="#">[1]</a>
Eye Contact	May result in redness, pain, or severe eye damage. <a href="#">[1]</a>
Carcinogenicity	No classification data on carcinogenic properties is available from major regulatory agencies. <a href="#">[6]</a>
Ecological Toxicity	Harmful to aquatic life with long-lasting effects. <a href="#">[7]</a> Do not let the product enter drains, other waterways, or soil. <a href="#">[1]</a>

## Disposal Considerations

Proper disposal of **Vanillylamine hydrochloride** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)
- Do not flush down the drain or into the sewer system.[\[8\]](#)
- Waste should be collected in a separate, compatible, and clearly labeled hazardous waste container.[\[4\]](#)
- Arrange for the collection of hazardous waste by a licensed disposal company.[\[8\]](#)

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **Vanillylamine hydrochloride**. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most detailed and up-to-date information.

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